

# 3-Chloro-6-methyl-1H-indazole molecular weight and formula

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## Compound of Interest

Compound Name: 3-Chloro-6-methyl-1H-indazole

Cat. No.: B1358313

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## Technical Data Sheet: 3-Chloro-6-methyl-1H-indazole

This document provides the chemical formula and molecular weight for **3-Chloro-6-methyl-1H-indazole**, a compound often used as a building block in medicinal chemistry and drug development.

## Core Chemical Properties

The fundamental identifiers for **3-Chloro-6-methyl-1H-indazole** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development. The molecular formula is C<sub>8</sub>H<sub>7</sub>ClN<sub>2</sub>.  
[1] The molecular weight is approximately 166.61 g/mol .

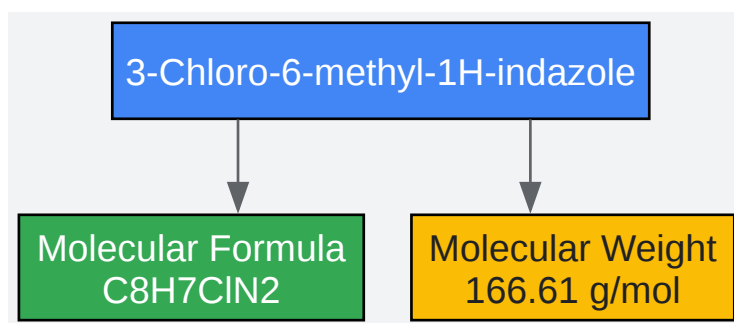
## Data Summary

For clarity and ease of reference, the core quantitative data for **3-Chloro-6-methyl-1H-indazole** is summarized in the table below.

Property	Value
Molecular Formula	C8H7ClN2 <sup>[1]</sup>
Molecular Weight	166.61 g/mol
CAS Number	885271-60-3 <sup>[1]</sup>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

Note on Experimental Protocols and Signaling Pathways: The determination of a compound's molecular formula and weight is a foundational calculation based on its atomic composition, derived from structural elucidation techniques like NMR and mass spectrometry, and is not presented as a variable experimental protocol. Signaling pathways are associated with the biological activity of a compound within a biological system and are not intrinsic properties of the chemical itself. Therefore, these sections are not applicable to the scope of this specific technical data summary.

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## References

- 1. calpaclab.com [calpaclab.com]
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